

Application Notes and Protocols for Zoldonrasib (RMC-9805) Administration in Mice

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Compound of Interest

Compound Name: Zoldonrasib
CAS No.: 3034802-05-3
Cat. No.: B15607193

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Introduction

Zoldonrasib (also known as RMC-9805) is a potent, orally bioavailable, and selective covalent inhibitor of KRAS G12D mutant protein. It uniquely targets the active, GTP-bound state of KRAS G12D (RAS(ON)), leading to the suppression of downstream signaling pathways crucial for tumor cell proliferation and survival.[1][2] Preclinical studies in various mouse models of human cancers, including pancreatic ductal adenocarcinoma (PDAC), non-small cell lung cancer (NSCLC), and colorectal cancer (CRC), have demonstrated significant anti-tumor activity.[3] These application notes provide detailed protocols for the dosing and administration of **Zoldonrasib** in mice for preclinical research.

Data Presentation

In Vivo Dosing and Efficacy

Parameter	Details	Reference
Drug	Zoldonrasib (RMC-9805)	[4]
Animal Model	Mice with KRAS G12D xenograft tumors	[4]
Dosage	100 mg/kg	[4][5]
Administration Route	Oral (PO), once daily	[4][5]
Treatment Duration	4-8 days	[4]
Reported Outcome	Showed antitumor activity in KRAS G12D xenograft models. [4]	[4]

Vehicle Formulation

Component	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%

Experimental Protocols

Preparation of Zoldonrasib Dosing Solution (100 mg/kg)

This protocol is for the preparation of a **Zoldonrasib** dosing solution for oral administration to mice.

Materials:

- **Zoldonrasib** (RMC-9805) powder
- Dimethyl sulfoxide (DMSO)

- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required amount of **Zoldonrasib**:
 - Determine the total number of mice to be dosed and their average body weight.
 - Calculate the total dose required:
 - $\text{Total Dose (mg)} = (\text{Number of mice} \times \text{Average body weight (kg)}) \times 100 \text{ mg/kg}$
 - Weigh the calculated amount of **Zoldonrasib** powder accurately.
- Prepare the vehicle solution:
 - In a sterile tube, prepare the required volume of the vehicle solution based on the dosing volume (typically 10 mL/kg).
 - For example, to prepare 1 mL of the vehicle:
 - Add 100 μL of DMSO.
 - Add 400 μL of PEG300.
 - Add 50 μL of Tween-80.

- Add 450 µL of sterile saline.
- Vortex the solution until it is clear and homogenous.
- Prepare the **Zoldonrasib** dosing solution:
 - Add the weighed **Zoldonrasib** powder to the prepared vehicle solution.
 - Vortex thoroughly until the **Zoldonrasib** is completely dissolved. The final concentration of the solution should be 10 mg/mL to achieve a 100 mg/kg dose at a dosing volume of 10 mL/kg.

Oral Gavage Administration in Mice

Materials:

- Prepared **Zoldonrasib** dosing solution
- Appropriately sized oral gavage needles (e.g., 20-22 gauge for adult mice)
- Syringes (1 mL)
- Animal scale

Procedure:

- Animal Preparation:
 - Weigh each mouse accurately before dosing to calculate the precise volume of the dosing solution to be administered.
 - The recommended maximum oral gavage volume for mice is 10 mL/kg.[\[6\]](#)
- Volume Calculation:
 - $\text{Volume to administer (mL)} = (\text{Body weight (kg)} \times 100 \text{ mg/kg}) / 10 \text{ mg/mL}$
- Administration:

- Restrain the mouse firmly by the scruff of the neck to immobilize the head.
- Measure the appropriate length of the gavage needle from the corner of the mouth to the last rib to avoid stomach perforation.
- Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth towards the esophagus. The needle should pass with minimal resistance.
- Administer the calculated volume of the **Zoldonrasib** solution slowly and steadily.
- Withdraw the gavage needle gently.
- Monitor the animal for a few minutes post-administration for any signs of distress.[\[3\]](#)

Xenograft Tumor Model Protocol (General)

This is a general protocol for establishing KRAS G12D xenograft models in mice. Specific cell numbers and mouse strains may vary depending on the cell line used.

Materials:

- KRAS G12D mutant human cancer cell line (e.g., eCMT93)[\[7\]](#)
- Immunocompromised mice (e.g., Nude or SCID mice)
- Sterile phosphate-buffered saline (PBS)
- Matrigel (optional)
- Syringes and needles (e.g., 27-gauge)
- Calipers

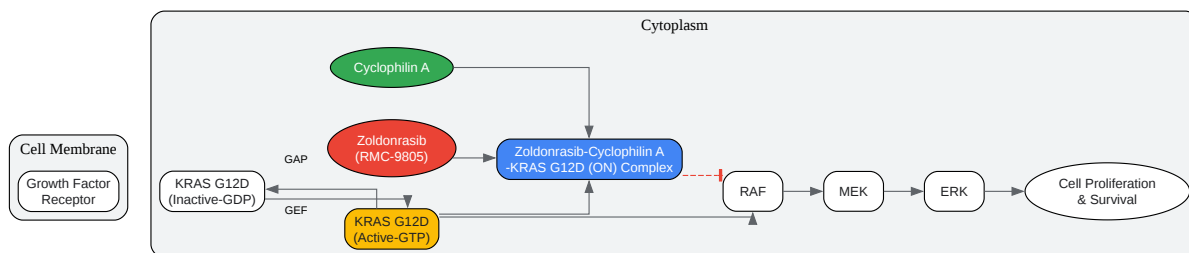
Procedure:

- Cell Preparation:
 - Culture the KRAS G12D mutant cancer cells under standard conditions.

- Harvest the cells and resuspend them in sterile PBS or a mixture of PBS and Matrigel at the desired concentration (e.g., 1×10^6 to 10×10^6 cells per 100 μ L).
- Tumor Implantation:
 - Anesthetize the mice.
 - Inject the cell suspension subcutaneously into the flank of each mouse.
- Tumor Growth Monitoring:
 - Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
 - Measure the tumor volume regularly using calipers (Volume = $0.5 \times \text{length} \times \text{width}^2$).
- Treatment Initiation:
 - Once the tumors reach the desired size, randomize the mice into treatment and control groups.
 - Initiate treatment with **Zoldonrasib** as described in the "Oral Gavage Administration in Mice" protocol.

Visualizations

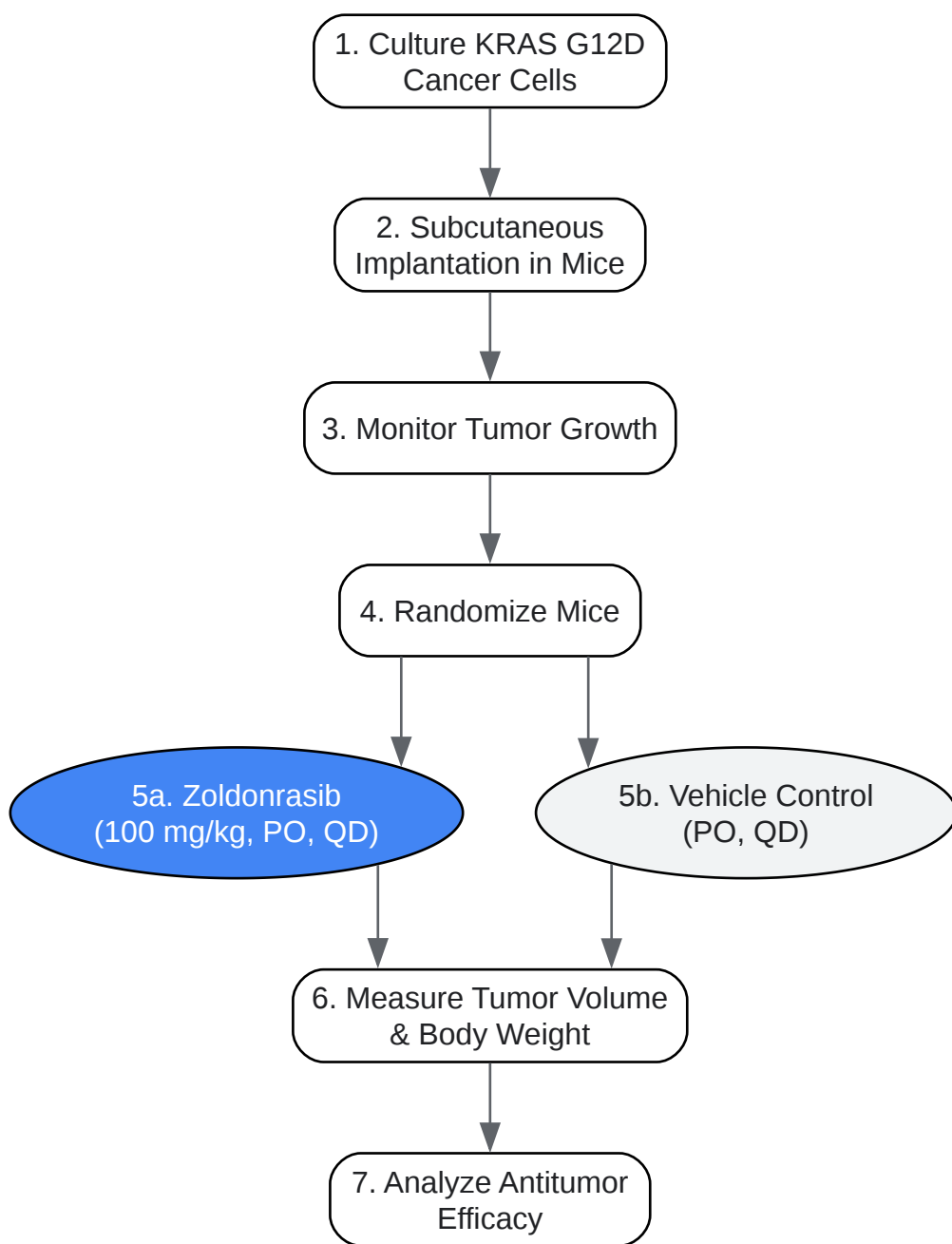
Zoldonrasib (RMC-9805) Mechanism of Action



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Caption: **Zoldonrasib** forms a tri-complex with Cyclophilin A and active KRAS G12D(ON), inhibiting downstream signaling.

Experimental Workflow for Zoldonrasib Efficacy Study in Mice



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Caption: Workflow for evaluating **Zoldonrasib**'s in vivo efficacy in a mouse xenograft model.

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